

Application Notes and Protocols for the Analytical Determination of Dimetilan in Soil

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Compound of Interest

Compound Name: *Dimetilan*

Cat. No.: *B166997*

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Introduction

Dimetilan is a carbamate insecticide that has been used for the control of various pests. Monitoring its presence in soil is crucial for environmental risk assessment and ensuring food safety. This document provides detailed application notes and protocols for the analytical determination of **Dimetilan** in soil matrices. The methodologies described are based on established techniques for carbamate pesticide residue analysis, including sample preparation by QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) and subsequent analysis by High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). While specific performance data for **Dimetilan** is limited in publicly available literature, the provided protocols for analogous carbamate pesticides such as Carbofuran and Aldicarb offer a robust starting point for method development and validation.

Analytical Methods Overview

The determination of **Dimetilan** in soil involves a multi-step process encompassing sample collection and preparation, extraction of the analyte from the complex soil matrix, cleanup of the extract to remove interfering substances, and finally, instrumental analysis for detection and quantification.

1. Sample Preparation: The QuEChERS method is a widely adopted and efficient technique for extracting a broad range of pesticides from food and environmental matrices, including soil.^[1]

It involves a simple two-step process of extraction with a solvent (typically acetonitrile) and partitioning salts, followed by a dispersive solid-phase extraction (d-SPE) cleanup step.[1]

2. Instrumental Analysis:

- High-Performance Liquid Chromatography (HPLC): HPLC coupled with a Diode Array Detector (DAD) or a Mass Spectrometry (MS) detector is a common and effective technique for the analysis of carbamate pesticides.[2][3] Carbamates are often thermally labile, making HPLC a more suitable technique than GC in some cases.
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can also be used for the analysis of **Dimetilan**, providing high sensitivity and selectivity.[4][5] Derivatization may sometimes be necessary to improve the volatility and thermal stability of carbamate pesticides for GC analysis.

Quantitative Data Summary

The following table summarizes typical performance data for the analysis of carbamate pesticides in soil using methods analogous to those described in this document. It is important to note that these values are provided as a general guideline and will require specific validation for **Dimetilan** analysis in the user's laboratory.

Parameter	HPLC-UV/DAD	LC-MS/MS	GC-MS	Reference
Limit of Detection (LOD)	0.01 - 0.40 ng/g	0.010 - 0.130 µg/kg	~0.05 - 7.0 µg/kg	[2][6][7]
Limit of Quantitation (LOQ)	0.05 - 1.0 µg/mL	1 µg/kg	10 µg/kg	[3][6]
Recovery Rate (%)	80 - 110%	65 - 105%	70 - 120%	[3][6]
Linearity (r^2)	>0.99	>0.995	>0.99	[3][6]
Relative Standard Deviation (RSD)	< 15%	< 20%	< 20%	[6]

Note: The performance characteristics are highly dependent on the soil type, instrumentation, and specific method parameters.

Experimental Protocols

Protocol 1: Dimetilan Analysis in Soil using QuEChERS and HPLC-DAD

1. Principle: This method describes the extraction of **Dimetilan** from soil using the QuEChERS protocol, followed by cleanup and analysis using HPLC with Diode Array Detection.

2. Materials and Reagents:

- **Dimetilan** analytical standard
- Acetonitrile (HPLC grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Glacial acetic acid
- Deionized water
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes for d-SPE
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 µm)

3. Sample Preparation (QuEChERS Extraction):

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add an appropriate volume of **Dimetilan** standard solution for spiking if preparing a quality control sample.
- Vortex the tube vigorously for 1 minute.
- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride to the tube.
- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes.

4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 1 mL of the acetonitrile supernatant to a 15 mL d-SPE tube containing 150 mg of anhydrous magnesium sulfate, 50 mg of PSA, and 50 mg of C18.
- Vortex the tube for 30 seconds.
- Centrifuge at ≥ 4000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial.

5. HPLC-DAD Analysis:

- HPLC System: Agilent 1260 Infinity II or equivalent
- Column: C18 column (e.g., 4.6 x 150 mm, 5 μm)
- Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water. A typical starting point is 60:40 (v/v) acetonitrile:water.
- Flow Rate: 1.0 mL/min

- Injection Volume: 10 µL
- Column Temperature: 30 °C
- DAD Wavelength: Monitor at the wavelength of maximum absorbance for **Dimetilan** (to be determined by UV scan of a standard solution).

6. Quantification: Prepare a calibration curve using **Dimetilan** standards of known concentrations. Quantify the **Dimetilan** concentration in the soil sample by comparing the peak area with the calibration curve.

Protocol 2: Dimetilan Analysis in Soil using GC-MS

1. Principle: This protocol outlines the extraction of **Dimetilan** from soil and subsequent analysis by Gas Chromatography-Mass Spectrometry. This method offers high selectivity and sensitivity.

2. Materials and Reagents:

- **Dimetilan** analytical standard
- Ethyl acetate (GC grade)
- Anhydrous sodium sulfate
- Other reagents as listed in Protocol 1 for QuEChERS extraction.

3. Sample Preparation and Cleanup: Follow the QuEChERS extraction and d-SPE cleanup steps as described in Protocol 1 (Sections 3 and 4). After the cleanup step, the solvent may need to be exchanged to one more suitable for GC analysis, such as ethyl acetate.

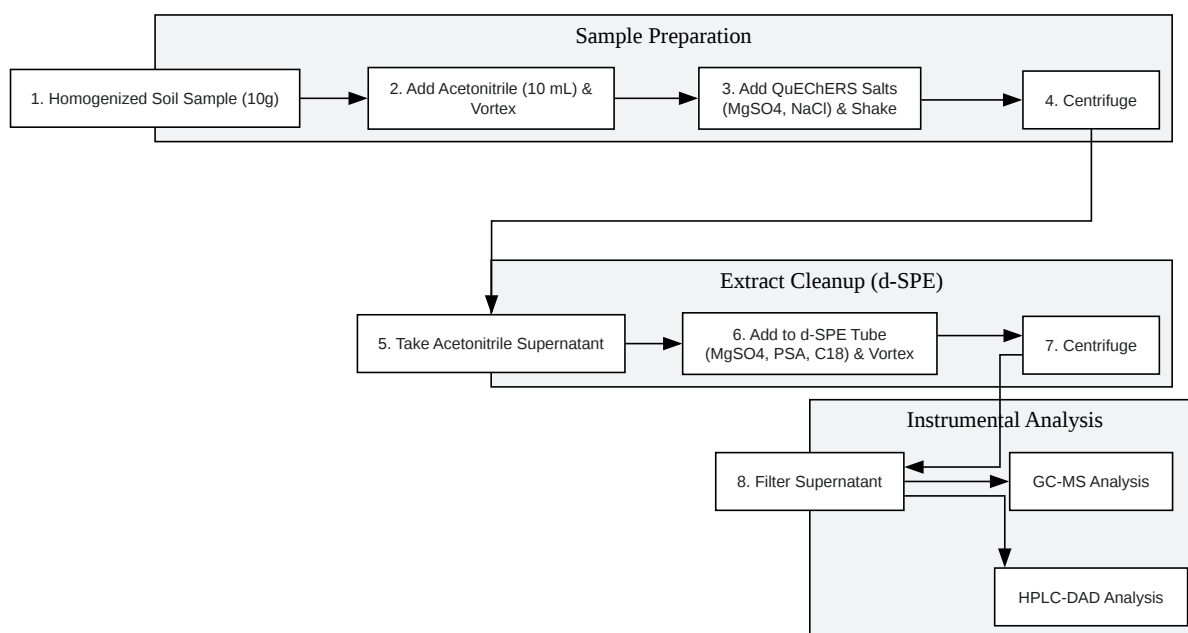
4. GC-MS Analysis:

- GC-MS System: Agilent 7890B GC with 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Inlet Temperature: 250 °C (or optimized to prevent thermal degradation).
- Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp at 25 °C/min to 150 °C, hold for 0 minutes.
 - Ramp at 10 °C/min to 280 °C, hold for 5 minutes.
- MSD Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **Dimetilan**. PubChem lists major mass spectral peaks at m/z 72, 240, 73, and 42.

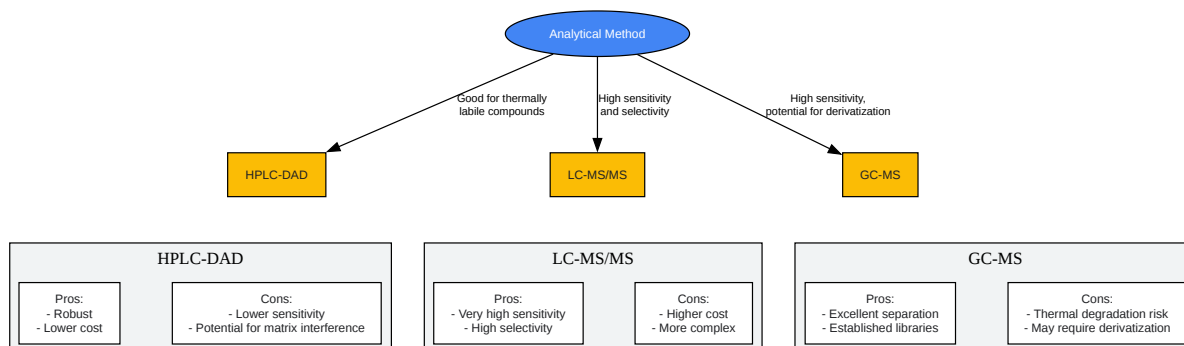
5. Quantification: Create a calibration curve using **Dimetilan** standards. Identify and quantify **Dimetilan** in the sample extracts based on the retention time and the peak areas of the selected ions.

Visualizations



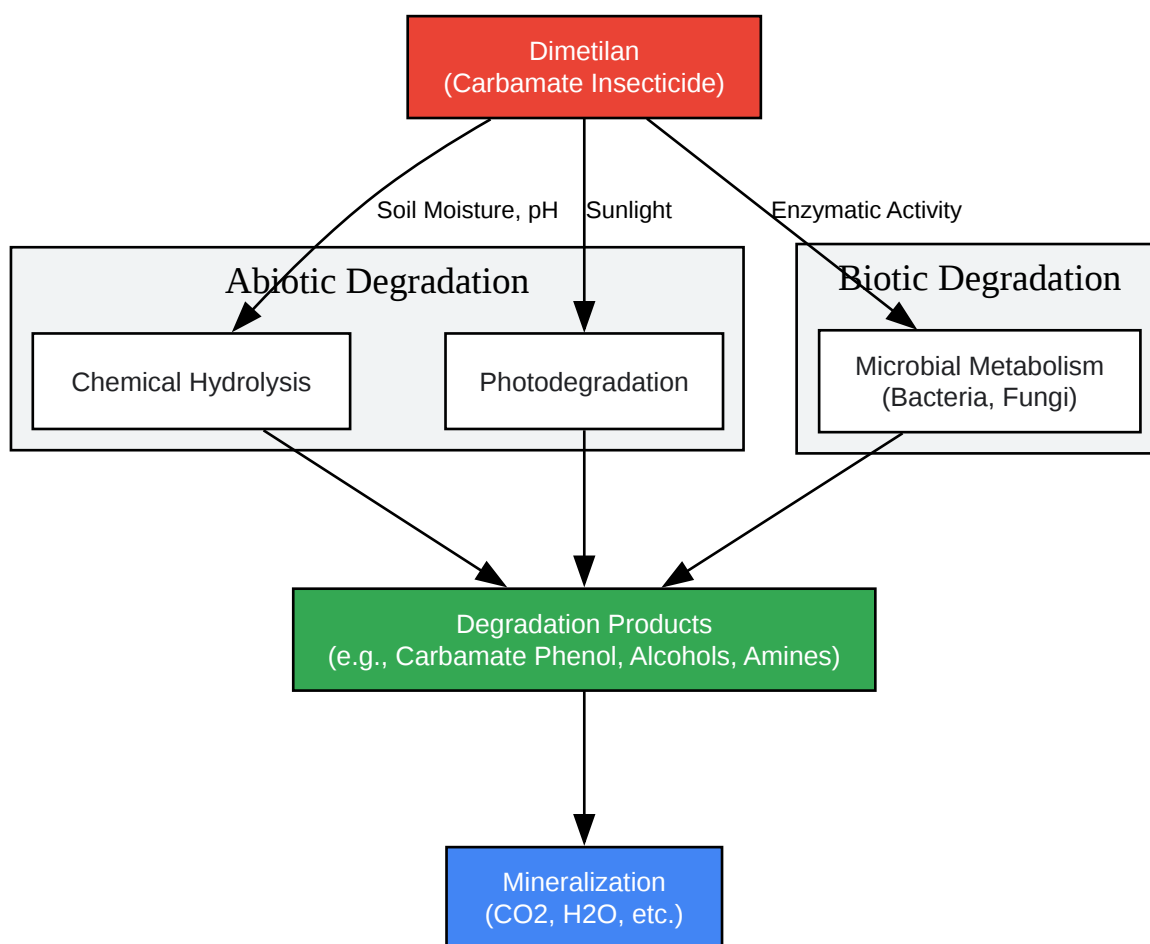
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Caption: Experimental workflow for **Dimetilan** analysis in soil.



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Caption: Comparison of analytical methods for **Dimetilan** detection.



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Caption: Generalized degradation pathway of carbamate insecticides in soil.

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